

Comparing trimethylolpropane trioleate with other polyol esters

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Compound of Interest

Compound Name: Trimethylolpropane trioleate

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A Comparative Guide to **Trimethylolpropane Trioleate** and Other Polyol Esters for Researchers and Drug Development Professionals

In the realm of synthetic esters, polyol esters stand out for their exceptional thermal stability, lubricity, and biodegradability. These properties make them highly valuable in a range of demanding applications, from high-performance lubricants to specialized formulations in the pharmaceutical and cosmetic industries. This guide provides an objective comparison of **trimethylolpropane trioleate** (TMPTO) with three other common polyol esters: pentaerythritol tetraoleate (PETO), neopentyl glycol dioleate (NPGDO), and glycerol trioleate (GTO). The comparison is supported by quantitative data and detailed experimental methodologies to assist researchers, scientists, and drug development professionals in selecting the optimal polyol ester for their specific application.

Physicochemical Properties

The fundamental physicochemical properties of these polyol esters determine their behavior and suitability for different environments. Key properties are summarized in the table below.

Property	Trimethylolpropane Trioleate (TMPTO)	Pentaerythritol Tetraoleate (PETO)	Neopentyl Glycol Dioleate (NPGDO)	Glycerol Trioleate (GTO)
Molecular Formula	C60H110O6[1][2]	C77H140O8[3]	C41H76O4	C57H104O6[4]
Molecular Weight (g/mol)	~927.5[1][2]	~1193.9[3]	~633.0	~885.43[4]
Density (g/cm ³ at 20-25°C)	0.914 - 0.920[2]	~0.91	0.85 - 0.88[5]	~0.915[4]
Appearance	Colorless to yellowish clear liquid[6]	Yellow to amber viscous oily liquid[7]	Colorless or yellowish clear liquid[5]	Clear, colorless to yellowish oily liquid[4]

Performance Characteristics

The performance of polyol esters in various applications is dictated by characteristics such as viscosity, thermal stability, and lubricity. The following table compares these key performance indicators.

Performance Metric	Trimethylolpropane Trioleate (TMPTO)	Pentaerythritol Tetraoleate (PETO)	Neopentyl Glycol Dioleate (NPGDO)	Glycerol Trioleate (GTO)
Kinematic Viscosity at 40°C (cSt)	~46	60 - 70[8]	20 - 30[5]	~45
Kinematic Viscosity at 100°C (cSt)	~9.5	11.5 - 13.5[8]	6 - 7[5]	~9.6
Viscosity Index	>180	>175[8]	~190[5]	>190
Pour Point (°C)	-30 to -39	-20 to -25[8]	≤ -24[5]	≤ 5[9]
Flash Point (°C)	>280	>270[8]	>270[5]	>300[10]
Acid Value (mg KOH/g)	<1.0	<1.0 to <5.0[8]	≤ 0.5[5]	≤ 1.0[9]
Saponification Value (mg KOH/g)	185 - 195	>175[8]	140 - 150[5]	185 - 200[9]
Biodegradability	Readily biodegradable[6][11][12]	Readily biodegradable[13]	High biodegradability[5]	Readily biodegradable[9][14]
Thermal/Oxidative Stability	Excellent[11][15]	Good[16]	Good[17]	High thermal stability[9]
Hydrolytic Stability	Excellent[6][11]	Good	Good	Good

Experimental Protocols

The data presented in this guide is based on standardized testing methodologies. Below are detailed protocols for key experiments.

Kinematic Viscosity (ASTM D445)

This test method specifies a procedure for the determination of the kinematic viscosity of liquid petroleum products, both transparent and opaque, by measuring the time for a volume of liquid to flow under gravity through a calibrated glass capillary viscometer. The kinematic viscosity is the product of the measured flow time and the calibration constant of the viscometer.

Viscosity Index (ASTM D2270)

The viscosity index is a dimensionless number that characterizes the effect of temperature on the viscosity of an oil.^[18] A higher viscosity index indicates a smaller decrease in viscosity with increasing temperature.^[19] It is calculated from the kinematic viscosities at 40°C and 100°C.

^[14]^[18]^[19]

Pour Point (ASTM D97)

This test method covers the determination of the pour point of petroleum products.^[12]^[20] After preliminary heating, the sample is cooled at a specified rate and examined at intervals of 3°C for flow characteristics.^[3]^[6]^[12] The lowest temperature at which movement of the specimen is observed is recorded as the pour point.^[3]^[6]^[12]

Flash Point (ASTM D92)

This test method describes the determination of the flash and fire points of petroleum products by a manual or automated Cleveland open cup apparatus.^[21]^[22]^[23] The sample is heated at a constant rate, and a small flame is passed over the cup at specified temperature intervals. The flash point is the lowest temperature at which application of the test flame causes the vapors of the specimen to ignite.^[21]^[24]

Acid Number (ASTM D974)

This test method covers the determination of acidic constituents in petroleum products and lubricants soluble or nearly soluble in mixtures of toluene and propan-2-ol. It is a color-indicator titration method. The sample is dissolved in a solvent mixture and titrated with a standard alcoholic potassium hydroxide solution.

Saponification Value (ASTM D94)

These test methods determine the amount of constituents in petroleum products that will saponify under the test conditions.[25][26] A known weight of the sample is refluxed with an excess of standard alcoholic potassium hydroxide solution. The excess alkali is then titrated with standard acid.

Density (ASTM D1298)

This test method covers the laboratory determination of the density, relative density (specific gravity), or API gravity of crude petroleum and liquid petroleum products using a hydrometer. [27][28][29][30] The sample is brought to a specified temperature and a hydrometer is placed in the sample. The reading is taken at the point where the surface of the liquid cuts the hydrometer scale.

Ready Biodegradability (OECD 301B)

This test method provides a means of assessing the ready biodegradability of organic substances in an aerobic aqueous medium.[2][7][11][15] A solution or suspension of the test substance in a mineral medium is inoculated and incubated under aerobic conditions in the dark or in diffuse light. The amount of carbon dioxide evolved is measured and is expressed as a percentage of the theoretical amount.[2][8]

Hydrolytic Stability (ASTM D2619)

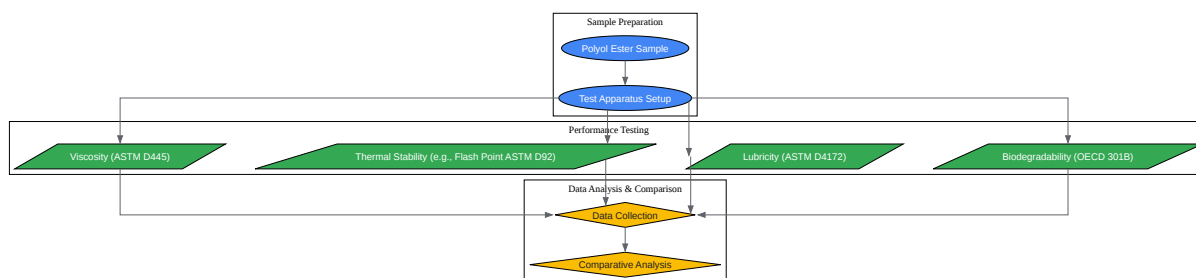
This test method evaluates the stability of hydraulic fluids in the presence of water.[5][17][31][32] 75 g of the fluid, 25 g of water, and a copper test specimen are sealed in a pressure-type beverage bottle.[32] The bottle is then rotated in an oven at 93°C for 48 hours.[31] The change in the fluid's acidity, the weight loss of the copper specimen, and the appearance of the water and oil layers are evaluated.[31]

Wear Preventive Characteristics (ASTM D4172)

This test method evaluates the anti-wear properties of fluid lubricants in sliding contact using a four-ball apparatus.[1][4][16][33][34] Three steel balls are clamped together and covered with the lubricant to be evaluated. A fourth ball is rotated against the three stationary balls under a specified load, speed, temperature, and time. The average scar diameter on the three stationary balls is measured.[1]

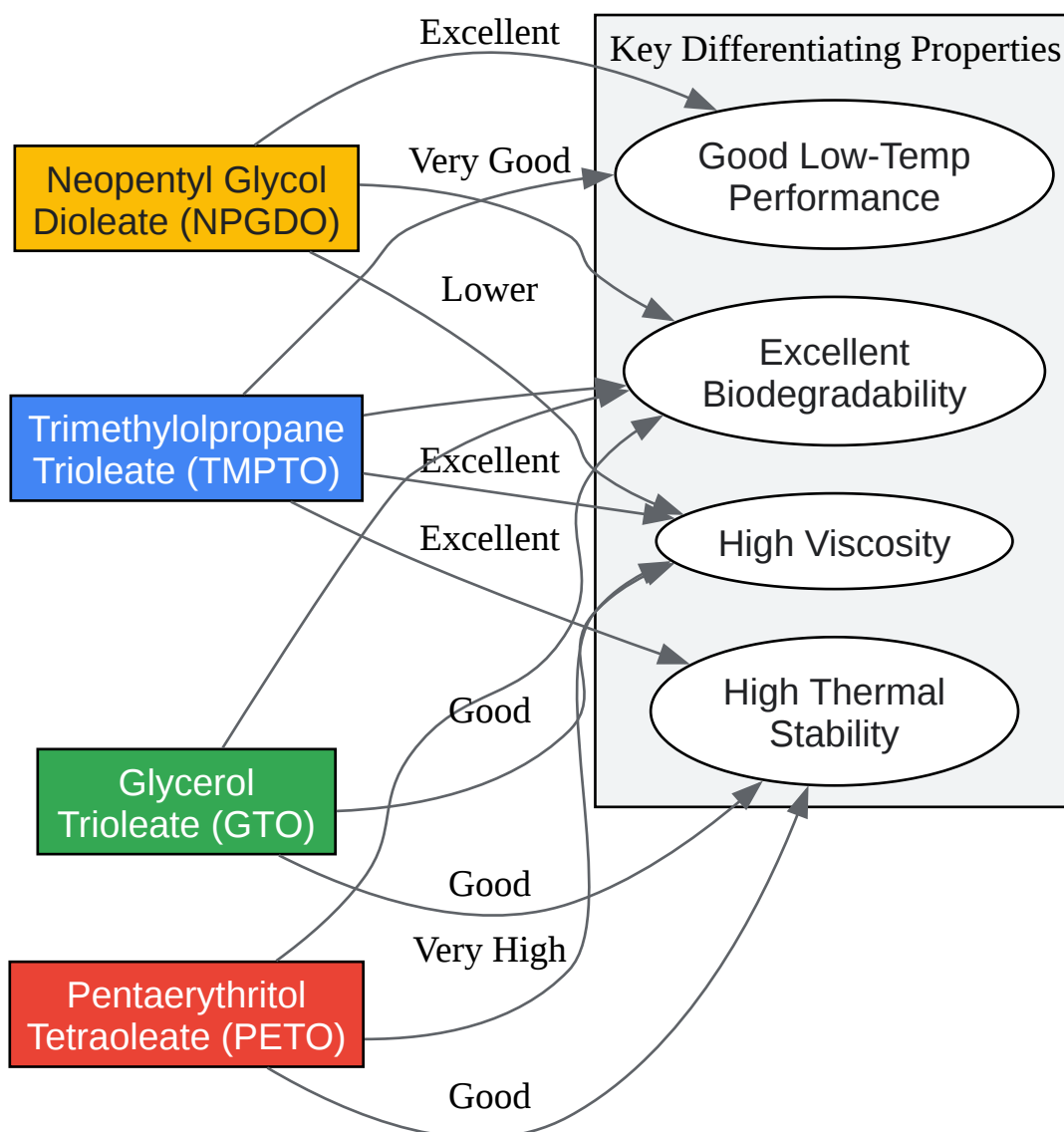
Visualizations

To further aid in the understanding of the experimental processes and the relationships between these polyol esters, the following diagrams are provided.



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Caption: Experimental workflow for evaluating polyol ester performance.



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Caption: Logical relationship of key polyol ester properties.

Conclusion

The selection of a polyol ester is a critical decision that depends on the specific requirements of the application.

- **Trimethylolpropane Trioleate (TMPTO)** offers a well-balanced profile with excellent thermal and hydrolytic stability, good lubricity, and high biodegradability, making it a versatile choice for many industrial lubricants and hydraulic fluids.[6][11][12][33]

- Pentaerythritol Tetraoleate (PETO) is characterized by its high viscosity and good thermal stability, rendering it suitable for high-temperature applications such as aviation lubricants and fire-resistant hydraulic fluids.[13][16]
- Neopentyl Glycol Dioleate (NPGDO) exhibits a lower viscosity and excellent low-temperature properties, making it an ideal candidate for applications requiring good fluidity at cold temperatures, such as in certain metalworking fluids and as a plasticizer.[5][17]
- Glycerol Trioleate (GTO), being a naturally derived triglyceride, is highly biodegradable and finds extensive use in cosmetics, food, and pharmaceutical applications.[4] It also serves as a lubricant in the textile industry.[4]

This guide provides a foundational comparison to aid in the selection process. It is recommended that researchers and developers conduct further application-specific testing to ensure the chosen polyol ester meets all performance criteria.

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